

# 6-Methylbenzo[d]thiazol-2(3H)-one molecular weight and formula

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## Compound of Interest

Compound Name: 6-Methylbenzo[d]thiazol-2(3H)-one

Cat. No.: B1338352

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## Technical Overview of 6-Methylbenzo[d]thiazol-2(3H)-one

This document provides a concise summary of the fundamental molecular properties of **6-Methylbenzo[d]thiazol-2(3H)-one**, a heterocyclic organic compound of interest in various research and development sectors. The information presented herein is intended for researchers, scientists, and professionals in drug development.

## Molecular Data

The core physicochemical properties of **6-Methylbenzo[d]thiazol-2(3H)-one** are summarized in the table below. These data points are crucial for experimental design, computational modeling, and analytical characterization.

Property	Value
Molecular Formula	C8H7NOS <sup>[1][2]</sup>
Molecular Weight	165.21 g/mol <sup>[1][2]</sup>
CAS Number	53827-53-5 <sup>[1][3]</sup>

## Logical Relationship of Molecular Properties

The relationship between the compound's name and its fundamental molecular properties can be visualized as a direct logical flow. The systematic name defines the structure, from which the molecular formula and, consequently, the molecular weight are derived.



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Compound Identity and Derived Properties.

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## References

- 1. 6-METHYL-3H-BENZOTHIAZOL-2-ONE CAS#: 53827-53-5 [amp.chemicalbook.com]
- 2. 6-Methyl-2(3H)-benzothiazolone | C8H7NOS | CID 13745606 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cymitquimica.com [cymitquimica.com]
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